

Reproducibility of 2-Methylpentane-1-sulfonamide synthesis methods

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Compound of Interest

Compound Name: 2-Methylpentane-1-sulfonamide

CAS No.: 1247852-31-8

Cat. No.: B1527877

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Reproducibility Guide: Synthesis of 2-Methylpentane-1-sulfonamide

Executive Summary

2-Methylpentane-1-sulfonamide (CAS: KUPZDLNZQVUSOE-UHFFFAOYSA-N) is a critical aliphatic sulfonamide building block, often utilized in the synthesis of kinase inhibitors and quinazoline-based therapeutics.^[1] Its synthesis presents a specific regiochemical challenge: the

-branching at the C2 position introduces steric bulk that hinders standard nucleophilic attacks, while the aliphatic tail requires robust activation methods to prevent elimination side-products (2-methyl-1-pentene).

This guide objectively compares three distinct synthetic methodologies. Unlike generic protocols, these workflows are optimized for the 2-methylpentyl scaffold, prioritizing reproducibility, yield, and purity.

Methodological Landscape^{[1][2][3][4][5][6][7][8]}

Metric	Method A: Thiol-Oxidation	Method B: Grignard-DABSO	Method C: Sulfonate Activation
Primary Mechanism	Oxidative Chlorination	Organometallic Insertion	Nucleophilic Substitution ()
Starting Material	1-Bromo-2-methylpentane	1-Bromo-2-methylpentane	1-Bromo-2-methylpentane
Key Reagents	Thiourea, ,	, DABSO, ,	,
Est. ^{[2][3][4][5][6][7][8]} ^{[9][10][11][12]} Yield	75-85%	60-70%	50-60%
Purity Profile	High (>98%)	Moderate (requires column)	Low (inorganic salts)
Scalability	Medium (Odor control needed)	Low (Cost of DABSO)	High (Industrial preferred)
Reproducibility	High	Medium	High

Deep Dive: Technical Protocols

Method A: Thiol-Mediated Oxidative Chlorination (The "Gold Standard")

Rationale: This method separates the C-S bond formation from the oxidation state adjustment. Using thiourea prevents the formation of dialkyl sulfide byproducts common with direct hydrosulfide attacks. The oxidative chlorination using N-chlorosuccinimide (NCS) is milder than gaseous

, preserving the alkyl chain integrity.

Protocol

- Thiol Formation:
 - Reflux 1-bromo-2-methylpentane (1.0 equiv) with thiourea (1.1 equiv) in ethanol (0.5 M) for 4 hours.
 - Cool and add 10% NaOH (aq). Reflux for 2 hours to hydrolyze the isothiuronium salt.
 - Critical Checkpoint: Acidify and extract the 2-methylpentane-1-thiol. Verify absence of starting bromide by TLC (Hexanes).
- Oxidative Chlorination:
 - Dissolve the thiol in Acetonitrile/2M HCl (5:1 ratio). Cool to 0°C.
 - Add NCS (N-chlorosuccinimide, 4.0 equiv) portion-wise. Maintain temp <10°C to prevent over-oxidation to sulfonic acid.
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[11\]](#) The thiol is oxidized to the sulfenyl chloride, then the sulfinyl chloride, and finally the 2-methylpentane-1-sulfonyl chloride.
- Amination:
 - Extract the sulfonyl chloride with DCM. Do not concentrate to dryness (instability risk).
 - Add the DCM solution dropwise to a stirred solution of 28% aqueous (10 equiv) at 0°C.
 - Stir for 1 hour. Acidify to pH 2, extract, and recrystallize from EtOH/Water.

Reproducibility Note: The

-branching at C2 stabilizes the intermediate carbocation slightly if conditions are too acidic/hot, leading to elimination. Keep oxidation temps strictly <10°C.

Method B: Grignard-Mediated Sulfinylation (The "Green" Route)

Rationale: This route avoids the foul-smelling thiol intermediate. It utilizes DABSO (DABCO-bis(sulfur dioxide)) as a solid, bench-stable source of

.^[8] This is ideal for discovery-scale synthesis where odor control is difficult.

Protocol

- Grignard Formation:
 - Activate Mg turnings with
 - . Add 1-bromo-2-methylpentane in anhydrous THF.
 - Note: Initiation may be sluggish due to the 2-methyl steric hindrance. Use a heat gun or DIBAL-H (cat.) to initiate.
- Sulfinylation:
 - Add DABSO (0.6 equiv, delivers 1.2 equiv
 -) to the Grignard solution at -20°C.
 - Warm to RT and stir for 2 hours. A thick white precipitate (magnesium sulfinatate) will form.
- One-Pot Activation/Amination:
 - Cool to 0°C. Add NCS (1.1 equiv) directly to the suspension (forms the sulfonyl chloride in situ).
 - Add aqueous
 - (5 equiv) immediately.
 - Stir 12h.

Reproducibility Note: Moisture sensitivity is the killer here. The Grignard reagent must be titrated. If the yield is <40%, it is usually due to "wet" DABSO or incomplete Grignard formation.

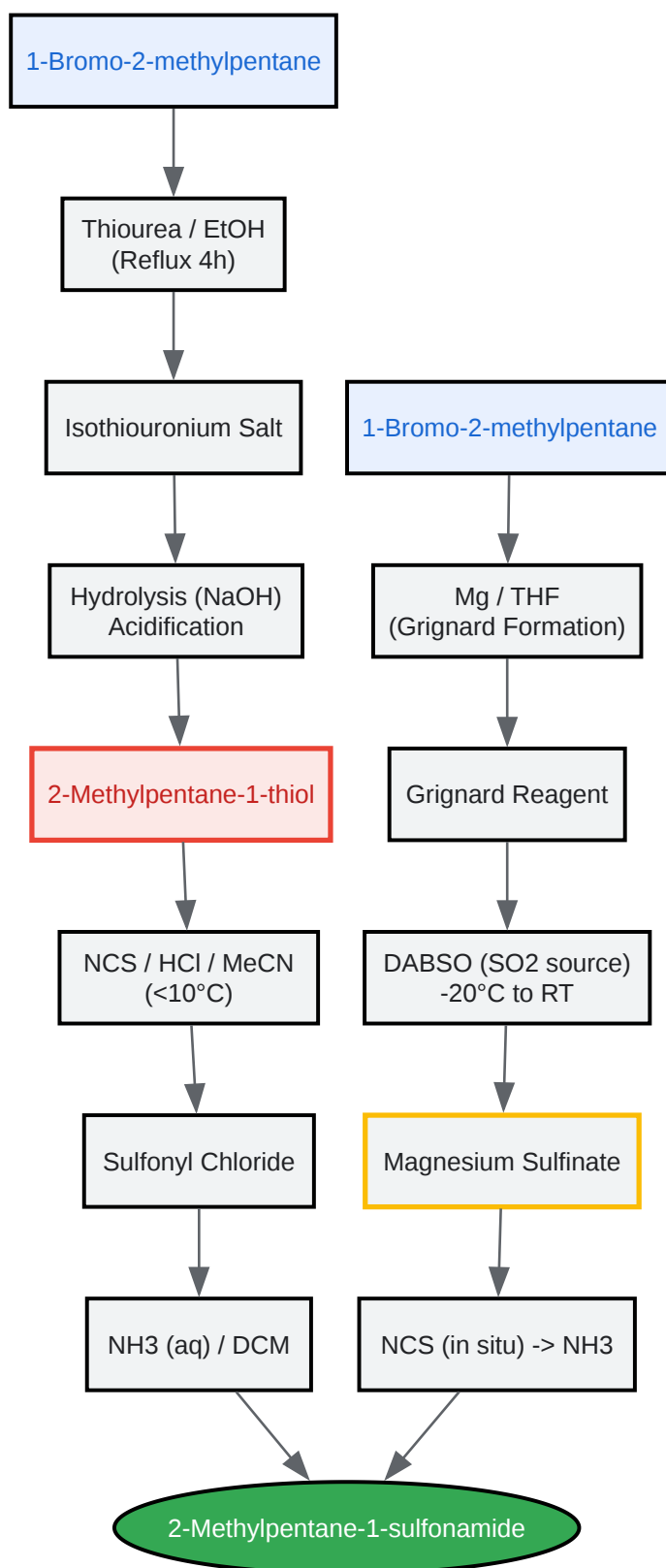
Method C: Strecker Sulfonate Activation (Industrial Baseline)

Rationale: For multi-gram/kilogram scales, chromatography and expensive reagents (NCS, DABSO) are prohibitive. This method uses cheap inorganic salts but requires harsh activation conditions.

Protocol

- Sulfonation:
 - Reflux 1-bromo-2-methylpentane with (1.5 equiv) in Water/Dioxane (2:1) for 24 hours.
 - Causality: The -branch significantly slows . Phase transfer catalyst (TBAB, 5 mol%) is mandatory to achieve conversion < 48h.
- Chlorination:
 - Isolate the sodium sulfonate salt by evaporation. Dry thoroughly (vacuum oven, 100°C).
 - Mix the dry salt with (1.1 equiv) and heat to 100°C (melt).
 - Warning: Distill off the byproduct to isolate the crude sulfonyl chloride.
- Amination:
 - React crude chloride with anhydrous gas or solution in THF.

Visualization of Workflows



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Figure 1: Comparative workflow of Thiol-Oxidation (Left) vs. Organometallic (Right) pathways.

Troubleshooting & QC

Critical Quality Attributes (CQA)

- Melting Point: **2-Methylpentane-1-sulfonamide** should melt sharply. Broad ranges indicate sulfonate salt contamination (Method C) or disulfide impurities (Method A).

- NMR Signature: Look for the doublet at

ppm (

).

- Impurity Alert: A multiplet at

ppm indicates 2-methyl-1-pentene (elimination product). This is common if the reaction temperature exceeds 10°C during chlorination.

Failure Mode Analysis

Symptom	Probable Cause	Corrective Action
Low Yield (Method A)	Over-oxidation to sulfonic acid	Ensure Temp < 10°C during NCS addition. Reduce water content in MeCN.
Low Yield (Method B)	Wet DABSO or Dead Grignard	Dry DABSO under vacuum. Use to activate Mg.
Oily Product (All)	Side-product: Dialkyl Disulfide	Wash crude with dilute before recrystallization.
Incomplete Conversion	Steric hindrance at C2	Extend reaction times by 50% compared to n-hexyl analogs.

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